

Spectroscopic Analysis of N-Cbz-3-piperidineacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: *N-Cbz-3-piperidineacetic acid*

CAS No.: 86827-10-3

Cat. No.: B1275820

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N-Cbz-3-piperidineacetic acid** (CAS No. 86827-10-3). Due to the limited availability of directly published complete spectra for this specific molecule, this document outlines the expected spectroscopic characteristics based on analogous compounds and provides detailed, standardized experimental protocols for obtaining and analyzing the necessary data.

Spectroscopic Data Summary

While a complete, verified dataset for **N-Cbz-3-piperidineacetic acid** is not readily available in the public domain, the following tables summarize the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. These predictions are based on the analysis of structurally similar compounds and established principles of spectroscopic interpretation.

Table 1: Predicted ¹H NMR Spectroscopic Data for **N-Cbz-3-piperidineacetic acid**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~10-12	Broad Singlet	1H	-COOH
~7.35	Multiplet	5H	Aromatic (C ₆ H ₅)
~5.14	Singlet	2H	-CH ₂ -Ph
~3.8 - 4.2	Multiplet	2H	Piperidine Ring (-NCH ₂ -)
~2.8 - 3.2	Multiplet	2H	Piperidine Ring (-NCH ₂ -)
~2.3 - 2.5	Multiplet	1H	Piperidine Ring (-CH-)
~2.2 - 2.4	Doublet	2H	-CH ₂ -COOH
~1.2 - 1.9	Multiplet	4H	Piperidine Ring (-CH ₂ -CH ₂ -)

Table 2: Predicted ¹³C NMR Spectroscopic Data for **N-Cbz-3-piperidineacetic acid**

Chemical Shift (δ) ppm	Assignment
~175-178	-COOH
~155-157	-N-C(=O)-O-
~136-138	Aromatic (Quaternary C)
~128-129	Aromatic (CH)
~127-128	Aromatic (CH)
~67-68	-O-CH ₂ -Ph
~45-50	Piperidine Ring (-NCH ₂ -)
~40-45	Piperidine Ring (-NCH ₂ -)
~35-40	Piperidine Ring (-CH-)
~30-35	-CH ₂ -COOH
~25-30	Piperidine Ring (-CH ₂ -)
~20-25	Piperidine Ring (-CH ₂ -)

Table 3: Predicted IR Spectroscopic Data for **N-Cbz-3-piperidineacetic acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2500-3300	Broad	O-H stretch (Carboxylic Acid)
~2920-2980	Medium	C-H stretch (Aliphatic)
~1700-1720	Strong	C=O stretch (Carboxylic Acid)
~1680-1700	Strong	C=O stretch (Carbamate)
~1490-1600	Medium-Weak	C=C stretch (Aromatic)
~1100-1300	Strong	C-O stretch (Carbamate & Carboxylic Acid)
~690-770	Strong	C-H bend (Aromatic)

Table 4: Predicted Mass Spectrometry Data for **N-Cbz-3-piperidineacetic acid**

m/z	Ion
277.13	[M] ⁺ (Molecular Ion)
278.14	[M+H] ⁺
300.12	[M+Na] ⁺
232.12	[M-COOH] ⁺
108.06	[C ₇ H ₈ O] ⁺ (Tropylium ion derivative)
91.05	[C ₇ H ₇] ⁺ (Tropylium ion)

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **N-Cbz-3-piperidineacetic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Instrumentation:

- A Bruker UltraShield Plus Avance III 500 MHz spectrometer or equivalent.[\[1\]](#)

Sample Preparation:

- Dissolve 5-10 mg of **N-Cbz-3-piperidineacetic acid** in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆, or D₂O).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

¹H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse sequence.
- Spectral Width: 10-15 ppm.

- Acquisition Time: 2-3 seconds.
- Relaxation Delay: 1-2 seconds.
- Number of Scans: 16-64, depending on sample concentration.
- Temperature: 298 K.

¹³C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled pulse sequence.
- Spectral Width: 0-220 ppm.
- Acquisition Time: 1-2 seconds.
- Relaxation Delay: 2-5 seconds.
- Number of Scans: 1024-4096, due to the low natural abundance of ¹³C.
- Temperature: 298 K.

Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase and baseline correct the resulting spectrum.
- Reference the spectrum to the internal standard (TMS at 0 ppm).
- Integrate the peaks in the ¹H NMR spectrum.

Infrared (IR) Spectroscopy

Instrumentation:

- A PerkinElmer Spectrum 100 FTIR spectrometer or equivalent.[\[1\]](#)

Sample Preparation:

- Thin Film (for oils): If the sample is a viscous oil, a thin film can be prepared between two KBr or NaCl plates.
- KBr Pellet (for solids): Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry potassium bromide (KBr) powder. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.

Data Acquisition:

- Record the spectrum over a range of 4000-400 cm^{-1} .
- Co-add 16-32 scans to improve the signal-to-noise ratio.
- Record a background spectrum of the empty sample compartment (or KBr pellet without the sample) and subtract it from the sample spectrum.

Mass Spectrometry (MS)

Instrumentation:

- A high-resolution mass spectrometer (HRMS) such as an ESI-TOF (Electrospray Ionization - Time of Flight) instrument.[\[1\]](#)

Sample Preparation:

- Dissolve a small amount of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture with water.
- The solution is then directly infused into the mass spectrometer.

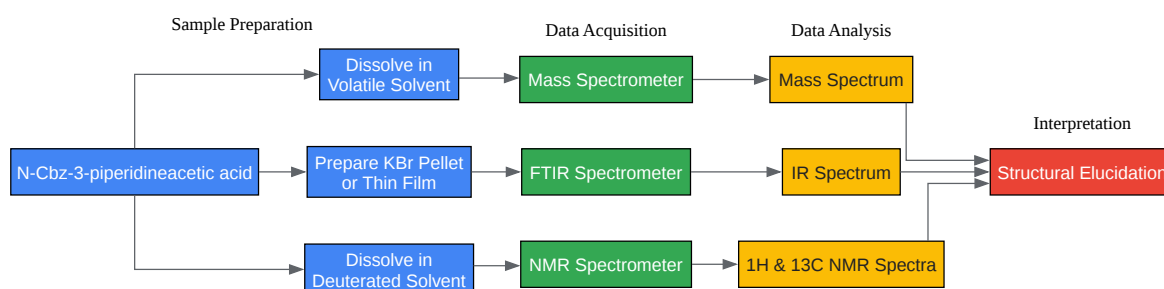
Data Acquisition (ESI-TOF):

- Ionization Mode: Positive or negative electrospray ionization (ESI).
- Mass Range: Scan a mass-to-charge (m/z) range appropriate for the expected molecular weight (e.g., m/z 50-500).
- Capillary Voltage: Typically 3-5 kV.

- Nebulizing Gas: Nitrogen, at a flow rate and temperature optimized for the instrument and solvent.
- Data Analysis: Determine the exact mass of the molecular ion and major fragment ions. Compare the observed isotopic pattern with the theoretical pattern for the elemental composition $C_{15}H_{19}NO_4$.

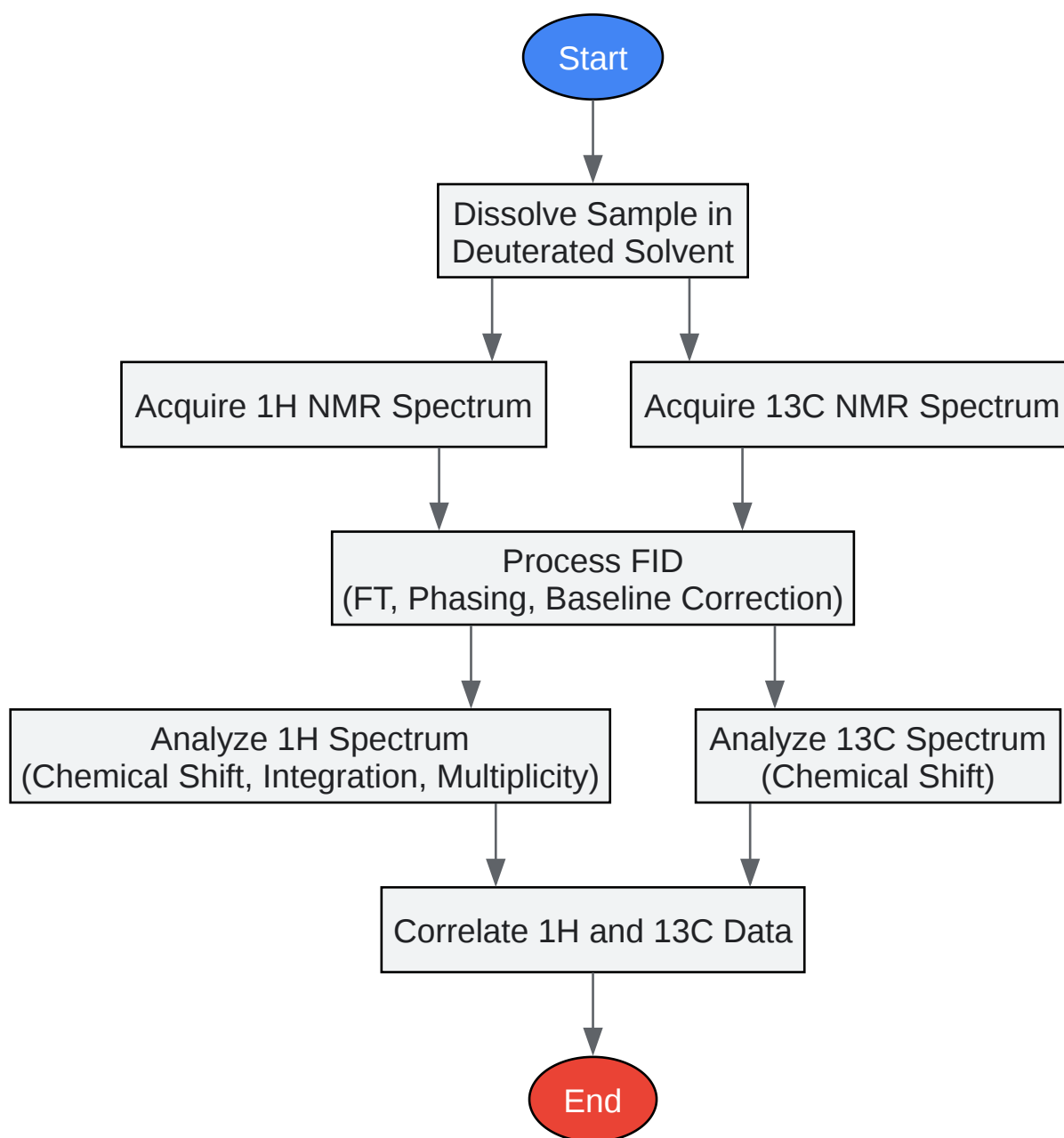
Visualizations

The following diagrams illustrate the general workflows for the spectroscopic analysis of **N-Cbz-3-piperidineacetic acid**.



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Caption: General workflow for spectroscopic analysis.



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Caption: Detailed workflow for NMR analysis.

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References

- [1. macmillan.princeton.edu \[macmillan.princeton.edu\]](https://www.macmillan.princeton.edu)
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